Technical Support Center: Tirabrutinib Hydrochloride In Vitro Applications

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Compound of Interest	
Compound Name:	*Tirabrutinib hydrochloride*
CAS No.:	*1439901-97-9*
Cat. No.:	*B611381*

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers utilizing **Tirabrutinib hydrochloride** in in vitro experiments. Our goal is to help you mitigate off-target effects and ensure the accuracy and reproducibility of your results.

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action of **Tirabrutinib hydrochloride**?

A1: **Tirabrutinib hydrochloride** is a second-generation, highly selective, and irreversible inhibitor of Bruton's tyrosine kinase (BTK).[1][2][3] It forms a covalent bond with a cysteine residue (Cys481) in the active site of BTK, leading to its inactivation.[4] BTK is a critical component of the B-cell receptor (BCR) signaling pathway, which is essential for B-cell proliferation, differentiation, and survival.[2][4][5] By inhibiting BTK, Tirabrutinib disrupts these processes, inducing apoptosis in malignant B-cells.[5]

Q2: How does Tirabrutinib differ from first-generation BTK inhibitors like Ibrutinib?

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A2: Tirabrutinib exhibits higher selectivity for BTK compared to first-generation inhibitors like Ibrutinib.[1][6] This increased selectivity results in fewer off-target effects, potentially reducing toxicities observed in vitro and in vivo.[1][7] For instance, Ibrutinib is known to inhibit other kinases such as EGFR, ITK, and TEC family kinases, which can lead to side effects like rash, diarrhea, and bleeding.[7][8] Tirabrutinib was designed to minimize these off-target activities.[3]

Q3: What are the known off-target kinases of Tirabrutinib?

A3: While highly selective, Tirabrutinib can inhibit other kinases to some extent. In vitro kinase assays have shown that at higher concentrations (e.g., 1 µM), Tirabrutinib can inhibit kinases such as TEC, BMX, HUNK, RIPK2, ERBB4, and CSK.[9][10] However, its selectivity for BTK is significantly higher. For example, Tirabrutinib has demonstrated over 700-fold selectivity against FYN and LYN, and over 200-fold selectivity against ITK, JAK3, and LCK.[9][11]

Q4: What are typical in vitro assays used to characterize Tirabrutinib?

A4: A variety of in vitro assays are used to characterize Tirabrutinib's activity and selectivity, including:

- Biochemical Kinase Assays: To determine the IC50 value against purified BTK and a panel of other kinases.[12]
- Cell-Based Proliferation Assays: To measure the anti-proliferative effects on B-cell lymphoma cell lines (e.g., TMD8, U-2932, OCI-L Y10, SU-DHL-6).[13][14][15]
- Target Engagement Assays: Such as NanoBRET™ or TR-FRET-based assays, to confirm that Tirabrutinib binds to BTK within living cells.[14][16][17][18]
- Phosphorylation Assays: To measure the inhibition of BTK autophosphorylation and the phosphorylation of its downstream substrates like PLCγ2 via Western blot or ELISA.[9][10]
- Peripheral Blood Mononuclear Cell (PBMC) Stimulation Assays: To assess the selective inhibition of B-cell activation over T-cell activation.[9][11][12]

Troubleshooting Guides

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Issue 1: Discrepancy between Biochemical and Cellular IC50 Values

Question: My IC50 value for Tirabrutinib is significantly higher in my cell-based assay compared to the reported biochemical IC50. Why is this happening and what can I do?

Answer:

This is a common observation when transitioning from biochemical to cellular assays.[19] Several factors can contribute to this discrepancy:

- ATP Competition: Biochemical assays are often performed at ATP concentrations close to the Km value for the kinase, which can be much lower than the millimolar concentrations of ATP found inside a cell.[4][13][20] Since Tirabrutinib is an ATP-competitive inhibitor, the high intracellular ATP levels will compete for binding to BTK, leading to a higher apparent IC50 in cellular environments.[4][20]
- Cellular Barriers and Efflux: The compound must cross the cell membrane to reach its intracellular target. Poor membrane permeability or active efflux by transporters can reduce the intracellular concentration of Tirabrutinib, resulting in a higher IC50.[21]
- Plasma Protein Binding: If you are working with media containing serum, Tirabrutinib may bind to plasma proteins, reducing the free concentration available to enter the cells.
- Compound Stability and Metabolism: The compound may be unstable or metabolized by the cells during the incubation period, leading to a lower effective concentration.

Troubleshooting Steps:

- Review Assay Conditions:
  - Biochemical Assay: Note the ATP concentration used. If it is low, be aware that the cellular IC50 will likely be higher. Consider running the biochemical assay with a higher, more physiologically relevant ATP concentration (e.g., 1 mM) to get a more comparable value.[4]
  - Cellular Assay: Ensure the cell density is appropriate and that cells are in a logarithmic growth phase.

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- Optimize Incubation Time: As Tirabrutinib is a covalent inhibitor, its inhibitory effect is time-dependent.[22] A short incubation time may not be sufficient to achieve maximal inhibition. Perform a time-course experiment to determine the optimal incubation period.
- Assess Cell Permeability: If possible, use techniques like mass spectrometry to quantify the intracellular concentration of Tirabrutinib to determine if poor permeability is an issue.
- Reduce Serum Concentration: Try reducing the serum concentration in your cell culture medium during the treatment period to minimize plasma protein binding, or use serum-free medium if your cells can tolerate it.
- Use Control Compounds: Include a well-characterized BTK inhibitor with known biochemical and cellular IC50 values as a positive control to validate your assay system.

Issue 2: High Variability in Experimental Repeats

Question: I am observing significant variability in my results (e.g., cell viability, IC50 values) between experimental repeats. What could be the cause?

Answer:

High variability can stem from several sources, from technical execution to the inherent properties of the compound.

Troubleshooting Steps:

- Compound Solubility: Tirabrutinib, like many kinase inhibitors, is a lipophilic compound with poor aqueous solubility.[15][23]
  - Problem: Precipitation of the compound in your stock solution or in the assay medium can lead to inconsistent effective concentrations.
  - Solution: Visually inspect your stock solution and final assay wells for any signs of precipitation. Prepare fresh dilutions for each experiment. Consider using a different solvent for your stock solution (DMSO is common) and ensure the final solvent concentration is low and consistent across all wells (typically <0.5%). If solubility issues persist, formulation strategies like using cyclodextrins could be explored.[24][25]

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- Assay Protocol Consistency:
  - Problem: Minor variations in cell seeding density, incubation times, reagent addition, or plate reader settings can introduce variability.
  - Solution: Standardize your protocol meticulously. Use automated liquid handlers if available for precise reagent dispensing. Ensure even cell distribution when seeding plates.
- Reagent Stability:
  - Problem: Degradation of Tirabrutinib in solution or instability of other assay reagents (e.g., ATP, substrates) can affect results.
  - Solution: Store stock solutions in small aliquots at -20°C or -80°C to avoid repeated freeze-thaw cycles. Protect from light if the compound is light-sensitive. Prepare fresh working solutions for each experiment.
- Cell Health and Passage Number:
  - Problem: Using cells that are unhealthy, have been in culture for too long (high passage number), or are contaminated can lead to inconsistent responses.
  - Solution: Regularly check cells for viability and morphology. Use cells within a defined low passage number range and routinely test for mycoplasma contamination.

Issue 3: Suspected Off-Target Effects

Question: I am observing an unexpected cellular phenotype that doesn't seem to be explained by BTK inhibition alone. How can I determine if this is an off-target effect of Tirabrutinib?

Answer:

Distinguishing on-target from off-target effects is crucial for interpreting your data correctly.[26] Here is a systematic approach to investigate a suspected off-target effect:

Troubleshooting Steps:

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- Use a Structurally Unrelated BTK Inhibitor:
  - Rationale: If the same phenotype is observed with another potent and selective BTK inhibitor that has a different chemical scaffold, it is more likely to be an on-target effect mediated by BTK inhibition. If the phenotype is unique to Tirabrutinib, it may be an off-target effect.
- Rescue Experiment with a BTK-Independent Activator:
  - Rationale: If the phenotype is due to BTK inhibition, you may be able to rescue it by activating a signaling pathway downstream of or parallel to BTK.
- Use a "Chemical Knockout" Approach:
  - Rationale: Compare the phenotype induced by Tirabrutinib to that of a genetic knockout or knockdown (e.g., using siRNA or CRISPR) of BTK in the same cell line. A high degree of similarity suggests an on-target effect.
- Perform a Kinome Scan:
  - Rationale: To identify potential off-target kinases, you can have Tirabrutinib profiled against a large panel of purified kinases in a biochemical assay.[27] This can provide a list of candidate off-target kinases that are inhibited at concentrations relevant to your cellular experiments.
- Cellular Target Engagement Assays for Off-Targets:
  - Rationale: Once potential off-targets are identified from a kinome scan, you can use cellular target engagement assays (e.g., NanoBRET™) to confirm that Tirabrutinib is binding to and inhibiting these kinases within intact cells at the concentrations you are using.[17]
- Dose-Response Analysis:
  - Rationale: Compare the dose-response curve for BTK inhibition (e.g., pBTK levels) with the dose-response curve for the unexpected phenotype. If the phenotype only occurs at

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concentrations significantly higher than those required to inhibit BTK, it is more likely to be an off-target effect.

Quantitative Data Summary

Table 1: In Vitro Potency of **Tirabrutinib Hydrochloride**

Target	Assay Type	Cell Line/System	IC50 / EC50	Reference
BTK	Biochemical Assay	Recombinant BTK	6.8 nM	[13][14]
BTK	Target Occupancy Assay	Recombinant BTK	5.9 nM	[21][28]
BTK	Target Occupancy Assay	Ramos B cells	72 nM	[14]
BTK Autophosphorylation	Cellular Assay	TMD8 cells	23.9 nM	[9][11]
BTK Autophosphorylation	Cellular Assay	U-2932 cells	12.0 nM	[9][11]
B-cell Activation (CD69)	Cellular Assay	Human PBMCs	13.8 nM	[9][11][12]
Cell Proliferation	Cellular Assay	OCI-L Y10 cells	9.127 nM	[13][14]
Cell Proliferation	Cellular Assay	SU-DHL-6 cells	17.10 nM	[13][14]
Cell Proliferation	Cellular Assay	TMD8 cells	3.59 nM	[9]
Cell Proliferation	Cellular Assay	U-2932 cells	27.6 nM	[9]

Table 2: Selectivity Profile of Tirabrutinib Against a Panel of Kinases

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Kinase	Fold Selectivity vs. BTK	Reference
FYN	>700-fold	[9][11]
LYN	>700-fold	[9][11]
ITK	>200-fold	[9][11]
JAK3	>200-fold	[9][11]
LCK	>200-fold	[9][11]
EGFR	>3597-fold	[9][11]
ERBB2	>3097-fold	[9][11]
ERBB4	>64-fold	[9][11]
CSK	>162-fold	[9][11]
TEC	~10-fold	[9]
BMX	~10-fold	[9]

Experimental Protocols

Protocol 1: Cell Viability Assay to Determine IC50

This protocol describes a general method for determining the half-maximal inhibitory concentration (IC50) of Tirabrutinib in a B-cell lymphoma cell line using a luminescence-based cell viability assay.

Materials:

- B-cell lymphoma cell line (e.g., TMD8)
- Complete growth medium (e.g., RPMI-1640 with 10% FBS and 1% Penicillin-Streptomycin)
- **Tirabrutinib hydrochloride**
- DMSO (cell culture grade)
- 96-well white, clear-bottom cell culture plates

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- Luminescence-based cell viability reagent (e.g., CellTiter-Glo®)
- Luminometer

Procedure:

- Cell Seeding:
  - Harvest cells during the logarithmic growth phase.
  - Count cells and assess viability (should be >95%).
  - Dilute cells in complete growth medium to a final concentration of 1 x 10^5 cells/mL.
  - Add 100 µL of the cell suspension to each well of a 96-well plate (10,000 cells/well).
  - Incubate the plate for 24 hours at 37°C, 5% CO2.
- Compound Preparation and Addition:
  - Prepare a 10 mM stock solution of Tirabrutinib in DMSO.
  - Perform a serial dilution of the Tirabrutinib stock solution in complete growth medium to create 2X working solutions. A typical concentration range would be from 2000 nM down to 0.1 nM.
  - Include a vehicle control (medium with the same final concentration of DMSO as the highest drug concentration) and a no-cell control (medium only).
  - Carefully remove 100 µL of medium from each well and add 100 µL of the 2X Tirabrutinib working solutions or vehicle control.
- Incubation:
  - Incubate the plate for 72 hours at 37°C, 5% CO2.
- Cell Viability Measurement:
  - Equilibrate the plate and the cell viability reagent to room temperature for 30 minutes.

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- Add 100 µL of the cell viability reagent to each well.
- Mix the contents on an orbital shaker for 2 minutes to induce cell lysis.
- Incubate at room temperature for 10 minutes to stabilize the luminescent signal.
- Measure luminescence using a plate-reading luminometer.

- Data Analysis:
  - Subtract the average background luminescence (no-cell control) from all other readings.
  - Normalize the data by expressing the luminescence of treated wells as a percentage of the vehicle control.
  - Plot the percentage of cell viability versus the log of the Tirabrutinib concentration.
  - Use a non-linear regression (four-parameter logistic) curve fit to determine the IC50 value.

Protocol 2: Western Blot for BTK Phosphorylation

This protocol outlines the steps to assess the inhibition of BTK autophosphorylation (at Tyr223) in a cellular context.

Materials:

- B-cell lymphoma cell line (e.g., TMD8)
- **Tirabrutinib hydrochloride**
- DMSO
- 6-well cell culture plates
- RIPA buffer with protease and phosphatase inhibitors
- BCA protein assay kit
- SDS-PAGE gels and running buffer

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- Transfer buffer and PVDF membrane
- Blocking buffer (e.g., 5% BSA or non-fat milk in TBST)
- Primary antibodies: anti-phospho-BTK (Tyr223), anti-total-BTK, anti-GAPDH (loading control)
- HRP-conjugated secondary antibody
- Enhanced chemiluminescence (ECL) substrate
- Imaging system

Procedure:

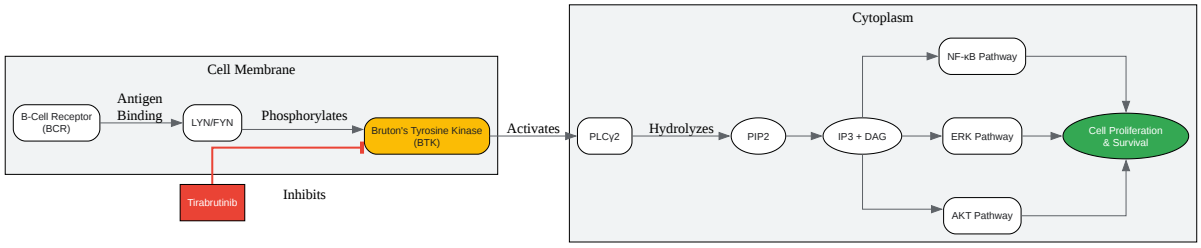
- Cell Treatment:
  - Seed 2 x 10^6 cells in 2 mL of complete medium per well in a 6-well plate.
  - Treat cells with various concentrations of Tirabrutinib (e.g., 0, 1, 10, 100, 1000 nM) for 1-4 hours at 37°C.
- Cell Lysis:
  - Harvest cells by centrifugation.
  - Wash the cell pellet once with ice-cold PBS.
  - Lyse the cells in 100 µL of ice-cold RIPA buffer.
  - Incubate on ice for 30 minutes, vortexing occasionally.
  - Centrifuge at 14,000 x g for 15 minutes at 4°C.
  - Collect the supernatant (cell lysate).
- Protein Quantification:
  - Determine the protein concentration of each lysate using a BCA assay.

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- SDS-PAGE and Western Blotting:
  - Normalize the protein amounts for each sample (e.g., 20-30 µg per lane).
  - Separate the proteins by SDS-PAGE.
  - Transfer the proteins to a PVDF membrane.
  - Block the membrane with blocking buffer for 1 hour at room temperature.
  - Incubate the membrane with the primary antibody (e.g., anti-phospho-BTK) overnight at 4°C.
  - Wash the membrane three times with TBST.
  - Incubate with the HRP-conjugated secondary antibody for 1 hour at room temperature.
  - Wash the membrane three times with TBST.
- Detection and Analysis:
  - Apply the ECL substrate to the membrane.
  - Capture the chemiluminescent signal using an imaging system.
  - Strip the membrane and re-probe for total BTK and the loading control (GAPDH).
  - Quantify the band intensities using densitometry software. Normalize the phospho-BTK signal to the total BTK signal.

Visualizations

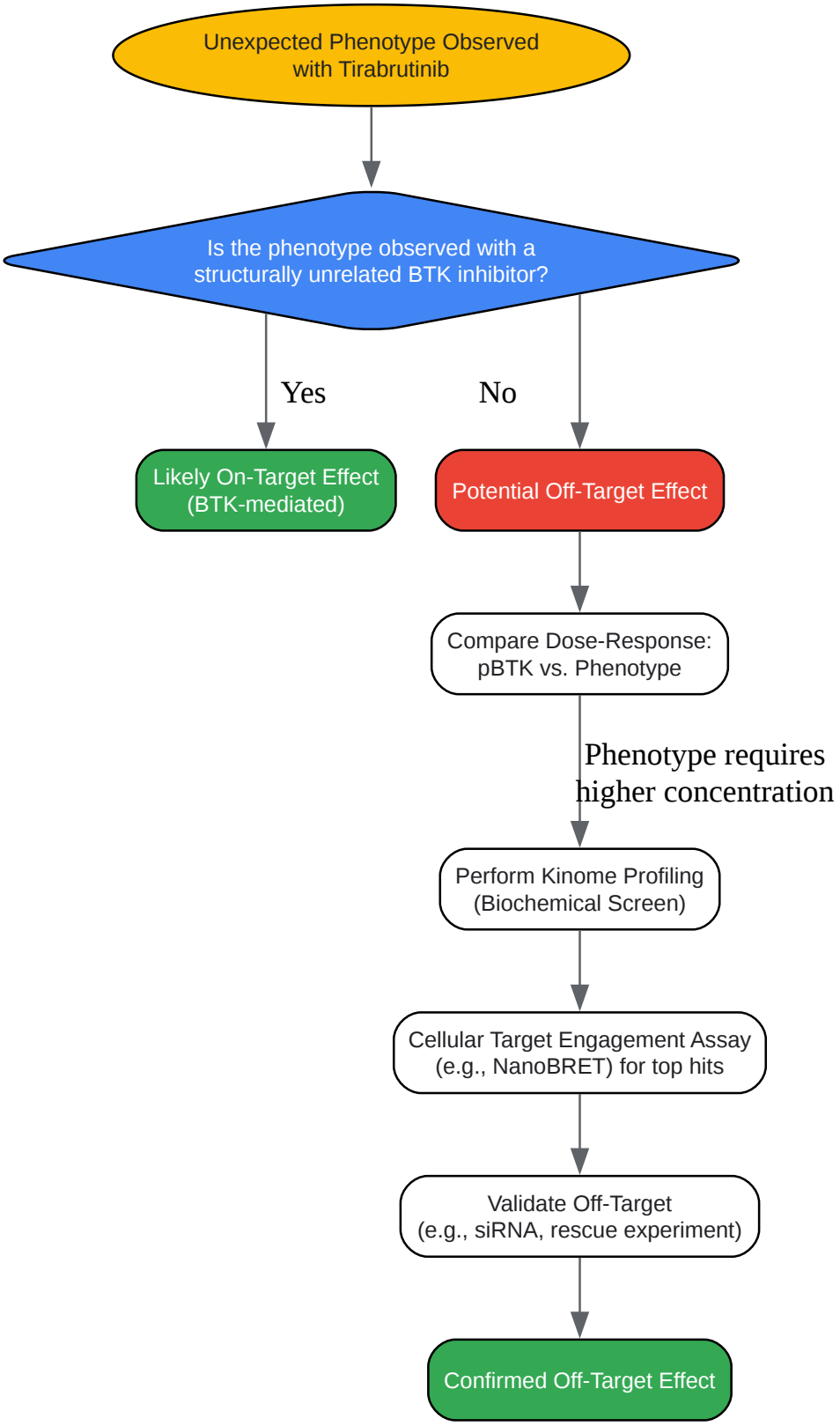
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Caption: B-Cell Receptor (BCR) signaling pathway and the point of inhibition by Tirabrutinib.

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Caption: Logical workflow for investigating suspected off-target effects of Tirabrutinib.

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